

physicochemical properties of 3-(2-Chlorophenyl)-6-methoxypyridazine

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Compound of Interest

Compound Name: 3-(2-Chlorophenyl)-6-methoxypyridazine

CAS No.: 1333222-20-0

Cat. No.: B11883343

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An In-depth Technical Guide to the Physicochemical Properties of 3-(2-Chlorophenyl)-6-methoxypyridazine

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physicochemical properties of **3-(2-Chlorophenyl)-6-methoxypyridazine**, a heterocyclic compound of interest in medicinal chemistry and materials science. Given the limited availability of experimental data for this specific molecule, this document combines established chemical principles with in silico predictions to offer a robust profile for research and development applications. Every protocol and piece of data is presented with the transparency and scientific rationale expected by senior application scientists.

Molecular Structure and Identity

3-(2-Chlorophenyl)-6-methoxypyridazine belongs to the pyridazine class of nitrogen-containing aromatic heterocycles. The molecule's architecture, featuring a 2-chlorophenyl

substituent at the 3-position and a methoxy group at the 6-position of the pyridazine ring, imparts a unique electronic and steric profile. These features are critical in defining its interactions with biological targets and its behavior in various chemical environments.

The fundamental identifiers for this compound are summarized below:

Property	Value	Source
IUPAC Name	3-(2-Chlorophenyl)-6-methoxypyridazine	-
CAS Number	1333222-20-0	
Molecular Formula	C ₁₁ H ₉ ClN ₂ O	
Molecular Weight	220.65 g/mol	
Canonical SMILES	<chem>COC1=CC=C(N=N1)C2=CC=CC=C2Cl</chem>	-

Predicted Physicochemical Properties

In the absence of comprehensive experimental data, computational methods provide valuable estimates for the key physicochemical properties of a molecule.^{[1][2]} These predictions are instrumental in guiding experimental design, from selecting appropriate solvent systems for synthesis and purification to anticipating a compound's behavior in biological assays. The following properties for **3-(2-Chlorophenyl)-6-methoxypyridazine** have been predicted using widely accepted computational models.

It is imperative to note that these values are in silico predictions and should be confirmed by experimental analysis.

Property	Predicted Value	Prediction Tool/Method
Melting Point	110 - 140 °C	Estimation based on related structures and general prediction models[3][4][5][6]
Boiling Point	~385.5 ± 40.0 °C at 760 mmHg	AAT Bioquest Boiling Point Predictor[7], Pearson Boiling Point Calculator[8]
Aqueous Solubility (LogS)	-3.5 to -4.5	ChemAxon Solubility Predictor[9][10], ALOGPS 2.1[11]
pKa (most basic)	1.5 - 2.5 (predicted for the pyridazine nitrogen)	ChemAxon pKa Predictor[9], Rowan pKa Calculator[12], MolGpKa[13]

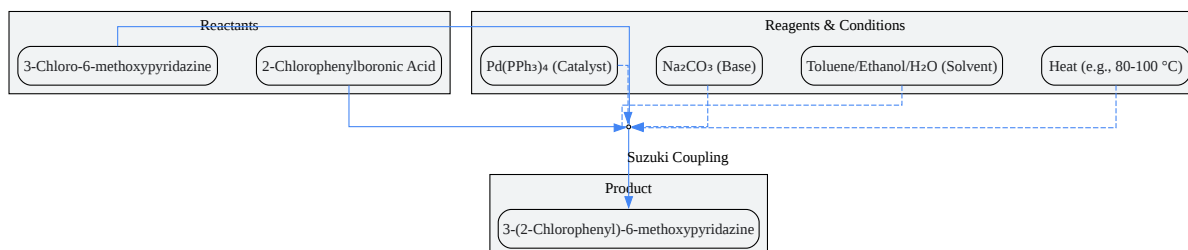
The predicted low aqueous solubility (LogS) suggests that the compound is likely to be poorly soluble in water, a common characteristic of aromatic heterocyclic compounds. The predicted pKa indicates that the pyridazine ring is weakly basic. These properties are critical for drug development, influencing factors such as absorption, distribution, metabolism, and excretion (ADME).

Synthesis and Purification Protocols

While a specific, optimized synthesis for **3-(2-Chlorophenyl)-6-methoxypyridazine** is not widely published, a plausible and efficient synthetic route can be designed based on established palladium-catalyzed cross-coupling reactions, which are cornerstones of modern organic synthesis.[14][15]

Proposed Synthesis: Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura coupling reaction is a robust method for forming carbon-carbon bonds. In this proposed synthesis, 3-chloro-6-methoxypyridazine is coupled with 2-chlorophenylboronic acid.



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Caption: Proposed Suzuki-Miyaura coupling for the synthesis of the target compound.

Experimental Protocol:

- **Reaction Setup:** To a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add 3-chloro-6-methoxypyridazine (1.0 eq), 2-chlorophenylboronic acid (1.2 eq), and a suitable palladium catalyst such as tetrakis(triphenylphosphine)palladium(0) (Pd(PPh₃)₄, 0.05 eq).
- **Solvent and Base Addition:** Add a degassed solvent mixture, for example, a 2:1:1 mixture of toluene, ethanol, and 2M aqueous sodium carbonate (Na₂CO₃) solution.
- **Reaction:** Heat the reaction mixture to reflux (typically 80-100 °C) and monitor the progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Workup:** Upon completion, cool the reaction to room temperature. Dilute the mixture with water and extract with an organic solvent such as ethyl acetate.
- **Isolation:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure to yield the crude product.

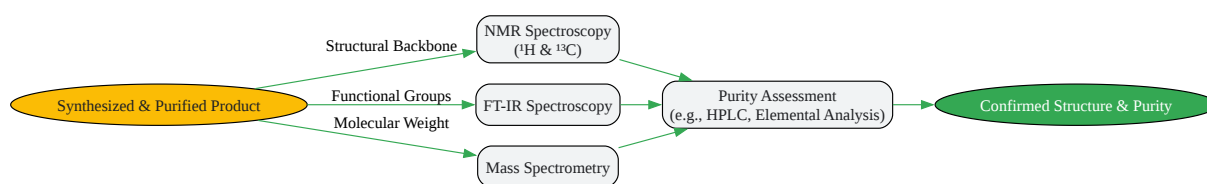
Purification: Recrystallization or Column Chromatography

The choice of purification method depends on the purity of the crude product.

- **Recrystallization:** If the crude product is a solid of reasonable purity, recrystallization from a suitable solvent system (e.g., ethanol/water, hexanes/ethyl acetate) can yield highly pure crystalline material. The selection of the solvent system is critical and is guided by the solubility profile of the compound.
- **Column Chromatography:** For mixtures that are difficult to separate by recrystallization, silica gel column chromatography is the method of choice. A gradient elution system, for instance, with increasing polarity from hexanes to ethyl acetate, is typically effective for separating the desired product from starting materials and byproducts.

Analytical Characterization Workflow

A rigorous analytical workflow is essential to confirm the identity and purity of the synthesized **3-(2-Chlorophenyl)-6-methoxypyridazine**.



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Caption: A typical workflow for the analytical characterization of the synthesized compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise molecular structure.^[16]
^[17]

^1H NMR Spectroscopy Protocol:

- Sample Preparation: Dissolve approximately 5-10 mg of the purified compound in a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in an NMR tube.
- Data Acquisition: Acquire the ^1H NMR spectrum on a 300 MHz or higher field spectrometer.
- Expected Spectral Features:
 - Aromatic Protons: A complex multiplet pattern between δ 7.0 and 8.0 ppm corresponding to the protons on the 2-chlorophenyl ring and the pyridazine ring.
 - Methoxy Protons: A sharp singlet at approximately δ 4.0 ppm, integrating to three protons.

^{13}C NMR Spectroscopy Protocol:

- Sample Preparation: Use the same sample prepared for ^1H NMR.
- Data Acquisition: Acquire the ^{13}C NMR spectrum.
- Expected Spectral Features:
 - Aromatic Carbons: Multiple signals in the range of δ 110-160 ppm.
 - Methoxy Carbon: A signal around δ 55-60 ppm.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups present in the molecule.[\[18\]](#)[\[19\]](#)[\[20\]](#)

Protocol (Attenuated Total Reflectance - ATR):

- Background Scan: Record a background spectrum of the clean ATR crystal.
- Sample Analysis: Place a small amount of the solid sample on the ATR crystal and apply pressure to ensure good contact.
- Data Acquisition: Acquire the FT-IR spectrum, typically in the range of $4000\text{-}400\text{ cm}^{-1}$.

- Expected Characteristic Bands:
 - Aromatic C-H Stretch: Above 3000 cm^{-1} .
 - C=C and C=N Stretching (in-ring): In the $1600\text{-}1400\text{ cm}^{-1}$ region.
 - C-O Stretch (methoxy): Around $1250\text{-}1050\text{ cm}^{-1}$.
 - C-Cl Stretch: In the fingerprint region, typically below 800 cm^{-1} .

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound.[\[21\]](#)[\[22\]](#)[\[23\]](#)

Protocol (Electron Ionization - EI-MS):

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, often via a direct insertion probe or a gas chromatograph.
- Ionization: Ionize the sample using a high-energy electron beam (typically 70 eV).
- Data Acquisition: Acquire the mass spectrum.
- Expected Results:
 - Molecular Ion Peak (M^+): An intense peak at $m/z \approx 220$, corresponding to the molecular weight of the compound. The isotopic pattern of chlorine (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio) should be visible in the molecular ion cluster (M^+ and $M+2$ peaks).

Conclusion

3-(2-Chlorophenyl)-6-methoxypyridazine is a molecule with significant potential in various fields of chemical research. While experimental data remains scarce, this guide provides a comprehensive, technically grounded framework for its study. The combination of in silico predictions and established, adaptable experimental protocols offers a solid foundation for researchers to synthesize, purify, and characterize this compound, thereby enabling further exploration of its chemical and biological properties. The validation of the predicted data

through the experimental workflows outlined herein is a critical next step in fully elucidating the physicochemical profile of this promising pyridazine derivative.

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